

Application Notes and Protocols: Hydroxycitronellal Dimethyl Acetal in Cosmetics and Personal Care

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Compound of Interest

Compound Name: *Hydroxycitronellal dimethyl acetal*

Cat. No.: *B087012*

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Introduction

Hydroxycitronellal dimethyl acetal (CAS No. 141-92-4) is a synthetic fragrance ingredient valued in the cosmetic and personal care industry for its stable, fresh, and floral aroma.^{[1][2]} Its scent profile is often described as reminiscent of lily of the valley, rose, and muguet.^[1] Chemically, it is the acetal formed from hydroxycitronellal and methanol, a structure that imparts greater stability, particularly in alkaline conditions found in products like soaps and detergents, compared to its parent aldehyde, hydroxycitronellal.^{[1][3]} This document provides detailed application notes and experimental protocols for the use of **Hydroxycitronellal dimethyl acetal** in cosmetic and personal care formulations.

Physicochemical Properties

A summary of the key physicochemical properties of **Hydroxycitronellal dimethyl acetal** is presented in the table below. This data is essential for formulation development and quality control.

Property	Value	Reference
Chemical Name	8,8-dimethoxy-2,6-dimethyloctan-2-ol	[4]
Molecular Formula	C ₁₂ H ₂₆ O ₃	[2][4]
Molecular Weight	218.33 g/mol	[2][4]
Appearance	Clear, colorless to pale yellow liquid	[2]
Odor Profile	Floral, lily, rose, muguet, waxy, green	[1]
Specific Gravity	0.924 - 0.932 @ 25°C	[1]
Refractive Index	1.440 - 1.444 @ 20°C	[1][2]
Boiling Point	252°C @ 760 mmHg	[4]
Flash Point	> 100°C	[1]
Solubility	Insoluble in water and glycerol; soluble in oils and alcohol.	[4]
Purity	98 - 100% (GC)	[2]

Applications in Cosmetics and Personal Care

The primary function of **Hydroxycitronellal dimethyl acetal** in cosmetic products is as a fragrance ingredient.[5][6] Its stability and pleasant floral scent make it a versatile component in a wide array of product types.

Key Applications:

- Fine Fragrances: Used as a floralizer to impart a fresh and lasting lily-of-the-valley character.
- Skincare Products (Creams, Lotions): Provides a pleasant scent and can help mask the base odors of other ingredients. Its stability is advantageous in various emulsion types.[2]

- Haircare Products (Shampoos, Conditioners): Contributes to the overall fragrance profile of the product.
- Soaps and Bath Products: Its stability in alkaline media makes it particularly suitable for soap formulations.[1][3]
- Deodorants and Antiperspirants: Used to provide a fresh and clean scent.

Recommended Use Levels

The concentration of **Hydroxycitronellal dimethyl acetal** in a final product depends on the desired fragrance intensity and the product type. The following table provides typical use levels for fragrances in various cosmetic products. It is recommended that formulators adhere to the guidelines set by the International Fragrance Association (IFRA).

Product Category	Typical Fragrance Use Level (%)
Perfumes (Eau de Parfum)	10 - 14
Eau de Toilette	6 - 9
Eau de Cologne	3 - 5
Skin Creams & Lotions	0.2 - 1
Shampoos, Hair Sprays, Deodorant Sprays	0.2 - 1
Deodorant Sticks	1 - 3

Source:[5][6]

The International Fragrance Association (IFRA) recommends a maximum usage level of up to 10% for **Hydroxycitronellal dimethyl acetal** in the fragrance concentrate.[1]

Experimental Protocols

The following are detailed methodologies for key experiments related to the evaluation of **Hydroxycitronellal dimethyl acetal** in cosmetic formulations.

Protocol for Sensory Analysis of Fragrance Intensity and Substantivity

Objective: To evaluate the perceived intensity and longevity (substantivity) of a fragrance containing **Hydroxycitronellal dimethyl acetal** in a cosmetic lotion base on the skin.

Materials:

- Test lotion containing a known concentration of **Hydroxycitronellal dimethyl acetal**.
- Control lotion (fragrance-free base).
- A panel of at least 10 trained sensory assessors.
- Well-ventilated, odor-free testing environment.[\[7\]](#)
- Labeled Magnitude Scale (LMS) for intensity rating.[\[8\]](#)[\[9\]](#)
- Timers.

Procedure:

- Panelist Preparation: Panelists should avoid using scented products on the day of the test.
- Sample Application: A pre-measured amount (e.g., 0.1 mL) of the test lotion is applied to a designated area on the forearm of each panelist. The control lotion is applied to the other forearm.
- Intensity Evaluation: At specified time intervals (e.g., 0, 1, 2, 4, and 6 hours), panelists will smell the treated areas of their forearms and rate the fragrance intensity using the Labeled Magnitude Scale.
- Data Collection: Record the intensity ratings for each panelist at each time point.
- Data Analysis: Calculate the mean intensity scores at each time point. Plot the mean intensity versus time to generate a substantivity curve. Statistical analysis (e.g., ANOVA) can be used to determine significant differences in intensity over time.

Protocol for Stability Testing of a Cosmetic Emulsion Containing Hydroxycitronellal Dimethyl Acetal

Objective: To assess the physical and chemical stability of a cosmetic emulsion (e.g., a lotion) containing **Hydroxycitronellal dimethyl acetal** under accelerated aging conditions.

Materials:

- Test emulsion with **Hydroxycitronellal dimethyl acetal**.
- Control emulsion (fragrance-free).
- Glass jars with airtight lids.
- Oven/Incubator set at 45°C.
- Refrigerator set at 4°C.
- Light exposure chamber with UV light source.
- pH meter, viscometer.
- Microscope.

Procedure:

- Sample Preparation: Fill the glass jars with the test and control emulsions, leaving some headspace.
- Storage Conditions: Store the samples under the following conditions for a period of 3 months:
 - Room temperature (20-25°C)
 - Elevated temperature (45°C)[10]
 - Refrigerated (4°C)

- Light exposure (in a light box or near a window)[[11](#)]
- Freeze-thaw cycles (e.g., 24 hours at -10°C followed by 24 hours at 25°C, for 3 cycles). [[11](#)]
- Evaluation: At regular intervals (e.g., 1, 2, 4, 8, and 12 weeks), evaluate the samples for the following parameters:
 - Physical Appearance: Color, clarity, phase separation, creaming.[[11](#)]
 - Odor: Changes in the fragrance profile.
 - pH: Measure the pH of the emulsion.
 - Viscosity: Measure the viscosity of the emulsion.
 - Microscopic Examination: Observe for changes in droplet size and distribution.
- Data Analysis: Compare the results of the test sample to the control and the initial measurements. Any significant changes may indicate an instability issue.

Protocol for Quantification of **Hydroxycitronellal Dimethyl Acetal** in a Cosmetic Product by GC-MS

Objective: To determine the concentration of **Hydroxycitronellal dimethyl acetal** in a finished cosmetic product using Gas Chromatography-Mass Spectrometry (GC-MS).

Materials:

- Cosmetic product containing **Hydroxycitronellal dimethyl acetal**.
- **Hydroxycitronellal dimethyl acetal** standard.
- Internal standard (e.g., a compound not present in the sample with similar chemical properties).
- Solvent for extraction (e.g., ethanol or methanol).

- Ultrasonic bath.
- Centrifuge.
- GC-MS system with a suitable capillary column (e.g., DB-5ms).

Procedure:

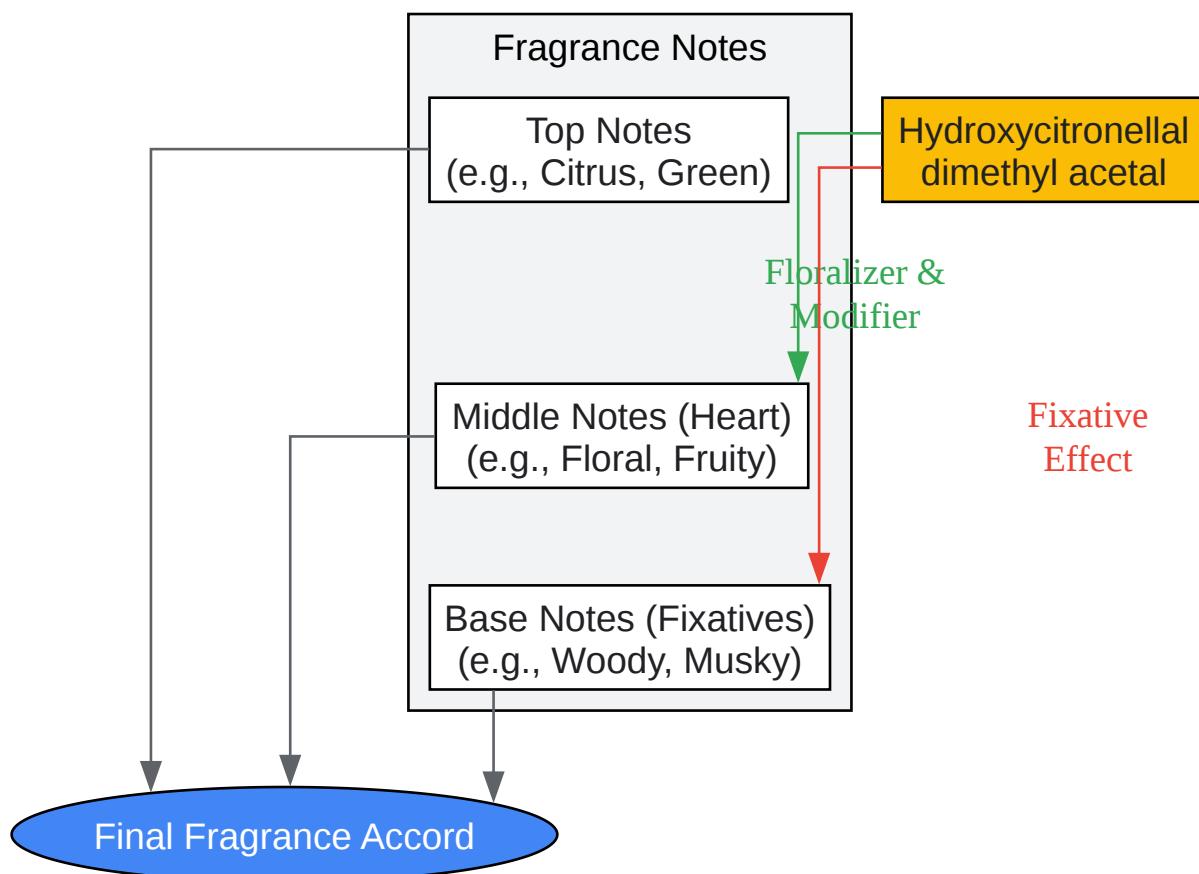
- Sample Preparation:
 - Accurately weigh a known amount of the cosmetic product into a volumetric flask.
 - Add a known amount of the internal standard.
 - Add the extraction solvent and sonicate for a specified time to ensure complete extraction.
 - Centrifuge the sample to separate any solid excipients.[\[12\]](#)
 - Dilute the supernatant to a suitable concentration for GC-MS analysis.
- Calibration: Prepare a series of calibration standards containing known concentrations of **Hydroxycitronellal dimethyl acetal** and the internal standard in the same solvent.
- GC-MS Analysis:
 - Inject the prepared sample and calibration standards into the GC-MS system.
 - Develop a suitable temperature program for the GC oven to achieve good separation of the analyte from other matrix components.[\[13\]](#)
 - Use the mass spectrometer in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity, monitoring characteristic ions for **Hydroxycitronellal dimethyl acetal** and the internal standard.
- Data Analysis:
 - Construct a calibration curve by plotting the ratio of the peak area of **Hydroxycitronellal dimethyl acetal** to the peak area of the internal standard against the concentration of the

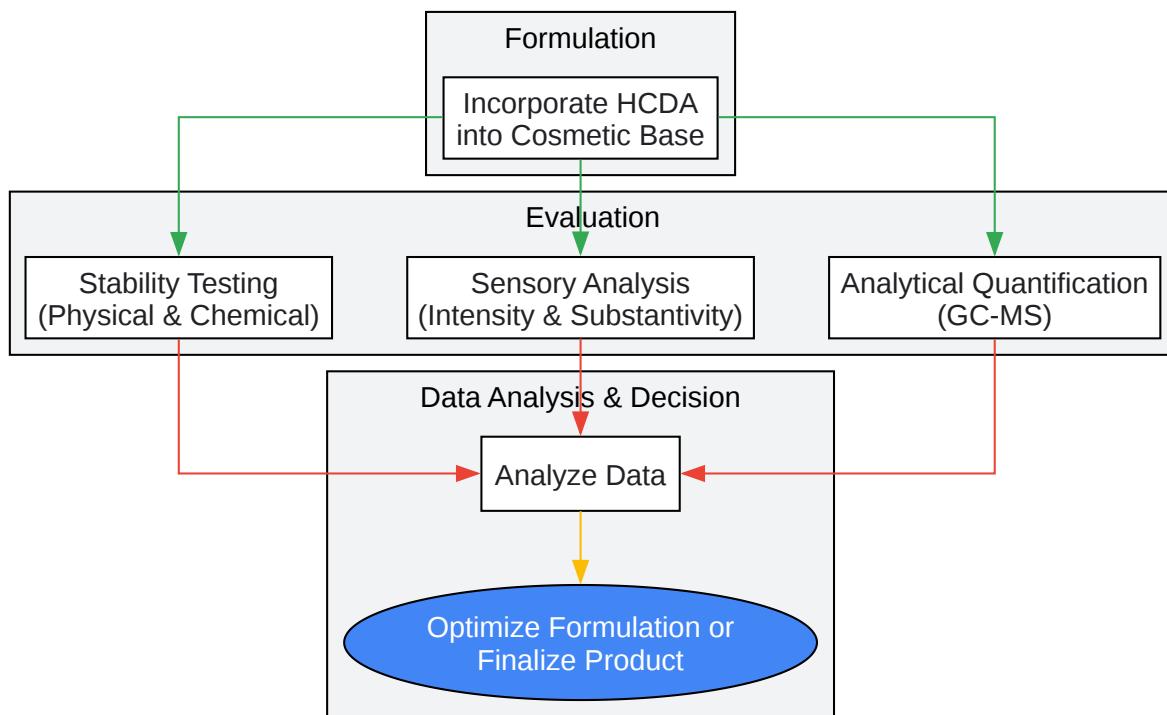
standard solutions.

- Determine the concentration of **Hydroxycitronellal dimethyl acetal** in the sample by using the calibration curve.

Visualizations

The following diagrams illustrate the role of **Hydroxycitronellal dimethyl acetal** in fragrance formulation and a typical workflow for its evaluation in a cosmetic product.





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